

Spectroscopic Profile of 2-Chloropyridine-3-sulfonic acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Chloropyridine-3-sulfonic acid

CAS No.: 6602-56-8

Cat. No.: B183956

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Abstract

This technical guide provides a detailed spectroscopic analysis of **2-Chloropyridine-3-sulfonic acid** (CAS No: 6602-56-8), a key intermediate in pharmaceutical and agrochemical synthesis.^{[1][2][3]} In the absence of a complete, publicly available experimental dataset, this document synthesizes predicted spectroscopic data based on established principles and empirical data from analogous compounds. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals for compound verification, quality control, and reaction monitoring. The guide covers predicted data and standardized protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Introduction

2-Chloropyridine-3-sulfonic acid is a substituted pyridine derivative featuring both a halogen and a sulfonic acid functional group. These functionalities make it a versatile building block in organic synthesis. The chloro group can be displaced in nucleophilic aromatic substitution reactions, while the sulfonic acid moiety imparts specific solubility characteristics and can be

involved in a range of chemical transformations. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and stability of this reagent. This guide provides a predictive but robust framework for its spectroscopic analysis.

Molecular Structure and Properties:

- Molecular Formula: $C_5H_4ClNO_3S$ [2][3]
- Molecular Weight: 193.61 g/mol [2][3]
- IUPAC Name: **2-chloropyridine-3-sulfonic acid**
- CAS Number: 6602-56-8 [2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **2-Chloropyridine-3-sulfonic acid**. The chemical shifts and coupling patterns of the pyridine ring protons are influenced by the anisotropic and electronic effects of the electron-withdrawing chlorine and sulfonic acid groups.

Predicted 1H NMR Data

The 1H NMR spectrum is expected to show three distinct aromatic proton signals. The sulfonic acid proton is often broad and may exchange with residual water in the solvent, making its observation dependent on the solvent and sample conditions. Predictions are based on the known spectra of 2-chloropyridine [4][5] and pyridine-3-sulfonic acid derivatives [6].

Table 1: Predicted 1H NMR Chemical Shifts and Coupling Constants for **2-Chloropyridine-3-sulfonic acid** in DMSO- d_6

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-4	8.1 - 8.3	Doublet of doublets (dd)	$J(\text{H4-H5}) \approx 8.0$, $J(\text{H4-H6}) \approx 1.5$	Deshielded by the adjacent sulfonic acid group.
H-5	7.5 - 7.7	Doublet of doublets (dd)	$J(\text{H5-H4}) \approx 8.0$, $J(\text{H5-H6}) \approx 4.5$	Positioned between two other protons, showing a characteristic dd pattern.
H-6	8.6 - 8.8	Doublet of doublets (dd)	$J(\text{H6-H5}) \approx 4.5$, $J(\text{H6-H4}) \approx 1.5$	Deshielded by the adjacent electronegative nitrogen atom.
SO ₃ H	10.0 - 13.0	Broad singlet (br s)	-	Acidic proton, chemical shift is highly variable and dependent on concentration and solvent.

Predicted ¹³C NMR Data

The ¹³C NMR spectrum will display five signals for the carbon atoms of the pyridine ring. The carbons directly attached to the chlorine (C-2) and sulfonic acid (C-3) groups will be significantly affected.

Table 2: Predicted ¹³C NMR Chemical Shifts for **2-Chloropyridine-3-sulfonic acid** in DMSO-d₆

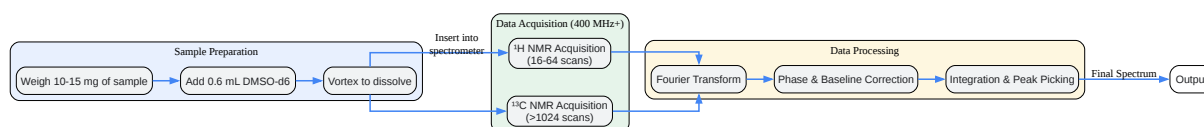
Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	148 - 152	Attached to chlorine, deshielded.
C-3	135 - 139	Attached to the sulfonic acid group.
C-4	140 - 144	Deshielded by the adjacent sulfonic acid group.
C-5	124 - 128	Least affected by the substituents.
C-6	150 - 154	Deshielded by the adjacent nitrogen atom.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for reproducibility and accurate interpretation.

- Sample Preparation: Dissolve 10-15 mg of **2-Chloropyridine-3-sulfonic acid** in approximately 0.6 mL of a suitable deuterated solvent. Dimethyl sulfoxide- d_6 (DMSO- d_6) is recommended due to the compound's polarity and to facilitate the observation of the acidic sulfonic acid proton.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire the spectrum at a standard temperature, typically 25 °C.
 - Use a standard 90° pulse sequence.
 - Set a spectral width of approximately 0-15 ppm.

- Acquire a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set a spectral width of approximately 0-180 ppm.
 - Longer acquisition times or a higher number of scans will be necessary compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.



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Caption: Standard workflow for NMR sample preparation and data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in **2-Chloropyridine-3-sulfonic acid**. The spectrum will be characterized by absorptions from the sulfonic acid group and the substituted pyridine ring. The predicted vibrational frequencies are based on data for pyridine-3-sulfonic acid and other aromatic sulfonic acids.^{[7][8]}

Table 3: Predicted Key IR Absorption Bands for **2-Chloropyridine-3-sulfonic acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
3100 - 3000	Medium	C-H stretch	Aromatic C-H
2900 - 2500	Broad	O-H stretch	Sulfonic acid O-H
1600 - 1550	Medium	C=C/C=N stretch	Pyridine ring
1250 - 1150	Strong	Asymmetric SO ₂ stretch	Sulfonic acid
1080 - 1030	Strong	Symmetric SO ₂ stretch	Sulfonic acid
750 - 700	Strong	C-S stretch	C-SO ₃ H
800 - 750	Medium	C-Cl stretch	C-Cl

Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a convenient method for analyzing solid samples.

- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory (e.g., a diamond or germanium crystal).
- **Background Spectrum:** Record a background spectrum of the clean, empty ATR crystal to account for atmospheric CO₂ and H₂O.
- **Sample Analysis:** Place a small amount of the solid **2-Chloropyridine-3-sulfonic acid** sample onto the ATR crystal. Ensure good contact between the sample and the crystal using the pressure clamp.
- **Data Acquisition:** Record the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm⁻¹ are sufficient.
- **Data Processing:** The final absorbance spectrum is automatically generated by ratioing the sample spectrum against the background spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.

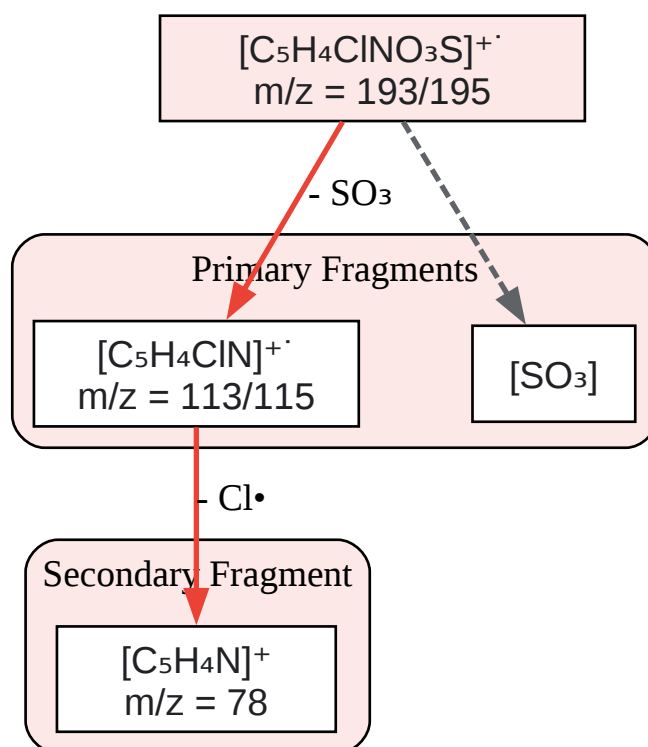
Predicted Mass Spectrometry Data

For **2-Chloropyridine-3-sulfonic acid** (MW: 193.61), the mass spectrum is expected to show a molecular ion peak and characteristic fragment ions. The presence of chlorine will result in a distinctive isotopic pattern for any chlorine-containing fragment, with a ratio of approximately 3:1 for the ^{35}Cl (M) and ^{37}Cl (M+2) isotopes.^[9]

Table 4: Predicted m/z Values in Mass Spectrometry of **2-Chloropyridine-3-sulfonic acid**

Ionization Mode	Predicted m/z	Interpretation
ESI+	194.0	$[\text{M}+\text{H}]^+$ ($^{12}\text{C}_5^1\text{H}_5^{35}\text{Cl}^{14}\text{N}^{16}\text{O}_3^{32}\text{S}$)
ESI-	192.0	$[\text{M}-\text{H}]^-$ ($^{12}\text{C}_5^1\text{H}_3^{35}\text{Cl}^{14}\text{N}^{16}\text{O}_3^{32}\text{S}$)
EI	193/195	$[\text{M}]^{+\cdot}$
EI	113/115	$[\text{M} - \text{SO}_3]^{+\cdot}$
EI	78	$[\text{C}_5\text{H}_4\text{N}]^+$ (Loss of Cl and SO_3)

Fragmentation Rationale: Under Electron Ionization (EI), a common fragmentation pathway for sulfonic acids is the loss of the SO_3 group (80 Da).^{[10][11]} This would lead to a fragment ion corresponding to 2-chloropyridine at m/z 113/115.^[9] Further fragmentation could involve the loss of the chlorine atom.



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Caption: Predicted primary fragmentation pathway for **2-Chloropyridine-3-sulfonic acid** in EI-MS.

Experimental Protocol for Mass Spectrometry (ESI)

Electrospray Ionization (ESI) is well-suited for this polar, non-volatile compound.

- Sample Preparation: Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with water.
- Instrumentation: Use a mass spectrometer equipped with an ESI source, such as a quadrupole or time-of-flight (TOF) analyzer.
- Acquisition:
 - Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).

- Acquire spectra in both positive and negative ion modes to observe $[M+H]^+$ and $[M-H]^-$ ions, respectively.
- Optimize source parameters (e.g., capillary voltage, cone voltage, desolvation gas temperature) to maximize the signal of the molecular ion.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-Chloropyridine-3-sulfonic acid**. The presented ^1H NMR, ^{13}C NMR, IR, and MS data, along with standardized experimental protocols, offer a robust framework for the characterization of this important chemical intermediate. While based on predictions from analogous structures, this information serves as a reliable reference for identity confirmation, purity assessment, and further research endeavors in the fields of pharmaceutical and materials science.

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